

Application Notes: Diisooctyl Sebacate (DIOS) in Tribological Research

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Compound of Interest

Compound Name: *Diisooctyl sebacate*

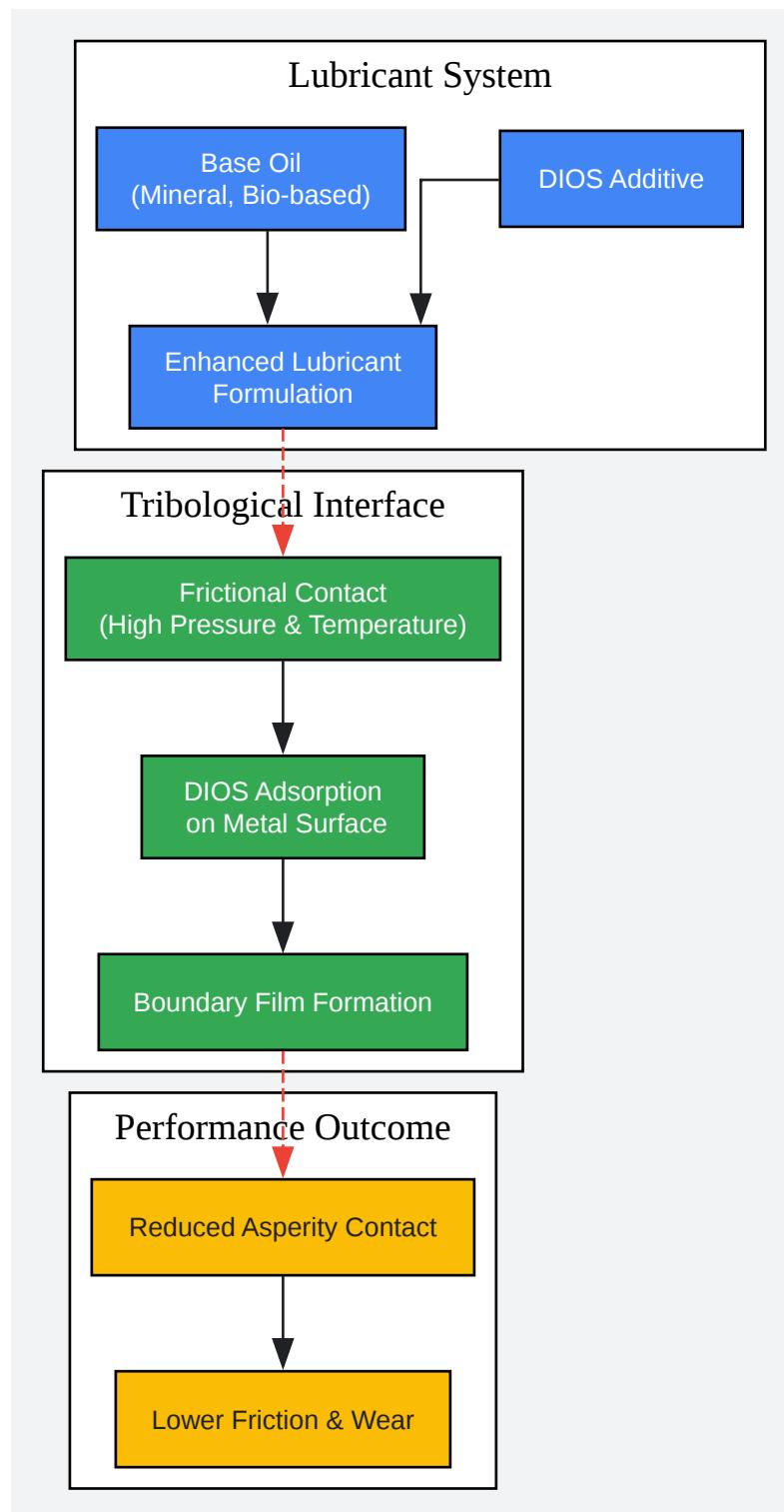
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Audience: Researchers, scientists, and formulation professionals in the lubricants industry.

Introduction **Diisooctyl sebacate** (DIOS), a synthetic ester, is recognized for its excellent thermal stability, low volatility, high flash point, and superior low-temperature performance.[1][2] While primarily used as a high-performance base oil, particularly for jet engines, its favorable properties make it a valuable component as a performance-enhancing additive or co-base stock in other lubricant formulations.[2][3] When blended with conventional mineral oils or bio-based lubricants, DIOS can significantly improve viscosity index, oxidative stability, and lubricity, thereby reducing friction and wear in mechanical systems.[3][4]

Mechanism of Action As a polar ester, DIOS molecules exhibit strong adsorption onto metallic surfaces. Under boundary lubrication conditions, this forms a robust, protective film that prevents direct asperity-to-asperity contact between sliding surfaces. This tribofilm reduces shear forces, leading to a lower coefficient of friction and minimized wear. During the tribochemical process, DIOS molecules can break down under shear stress, and the resulting carbonaceous matter can contribute to the formation of a solid-like lubricating layer.[1][5]



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Caption: Logical workflow of DIOS as a lubricant additive from formulation to performance outcome.

Tribological Performance Data

The following table summarizes the performance of lubricants where Dioctyl Sebacate (a close analog to DIOS) was used as the base oil, demonstrating its high performance and suitability for evaluating other additives.

Base Oil	Additive(s) & Concentration	Key Test Parameters	Results	Reference
Dioctyl Sebacate (DOS)	MoS ₂ /C ₆₀ Nanocomposite (0.5 wt.%)	High-Frequency Reciprocating Rig	Friction reduction: 54.5% Wear resistance improvement: 62.7%	[3]
Dioctyl Sebacate (DOS)	Carboxylated nano-MoS ₂ /sericite (CSMS)	Not specified	Friction reduction: 55.6% Wear reduction: 51.3%	[6]
Di-isooctyl Sebacate (DIOS)	MPIBS-MONPs/ZDDP	Not specified	Significant reduction in friction and wear of DLC coating, superior to MoDTC.	[7]

Experimental Protocols

Detailed methodologies for common tribological evaluations are provided below. These protocols are standardized tests used to quantify the friction and wear-reducing properties of lubricants formulated with additives like DIOS.[8][9]

Protocol 1: High-Frequency Reciprocating Rig (HFRR) Test

This test is used to assess the lubricity of oils and fuels under controlled boundary lubrication conditions.[9]

- Apparatus: High-Frequency Reciprocating Rig (HFRR) tribometer.
- Materials:
 - Test lubricant (e.g., base oil with and without DIOS).
 - AISI E-52100 steel ball (6 mm diameter).
 - AISI E-52100 steel disk (10 mm diameter).
 - Cleaning solvents (e.g., heptane, acetone).
- Procedure:
 - Clean the steel ball and disk thoroughly with solvents and dry them.
 - Mount the disk in the lubricant reservoir and secure the ball in the holder.
 - Add 2 mL of the test lubricant to the reservoir, ensuring the contact point is submerged.
 - Set the test parameters:
 - Load: 10 N (or as required).
 - Frequency: 20 Hz (or as required).
 - Stroke Length: 1 mm.
 - Temperature: 100°C (or as required).
 - Test Duration: 60 minutes.
 - Start the test. The machine will oscillate the ball against the stationary disk while recording the friction coefficient in real-time.
- Data Analysis:

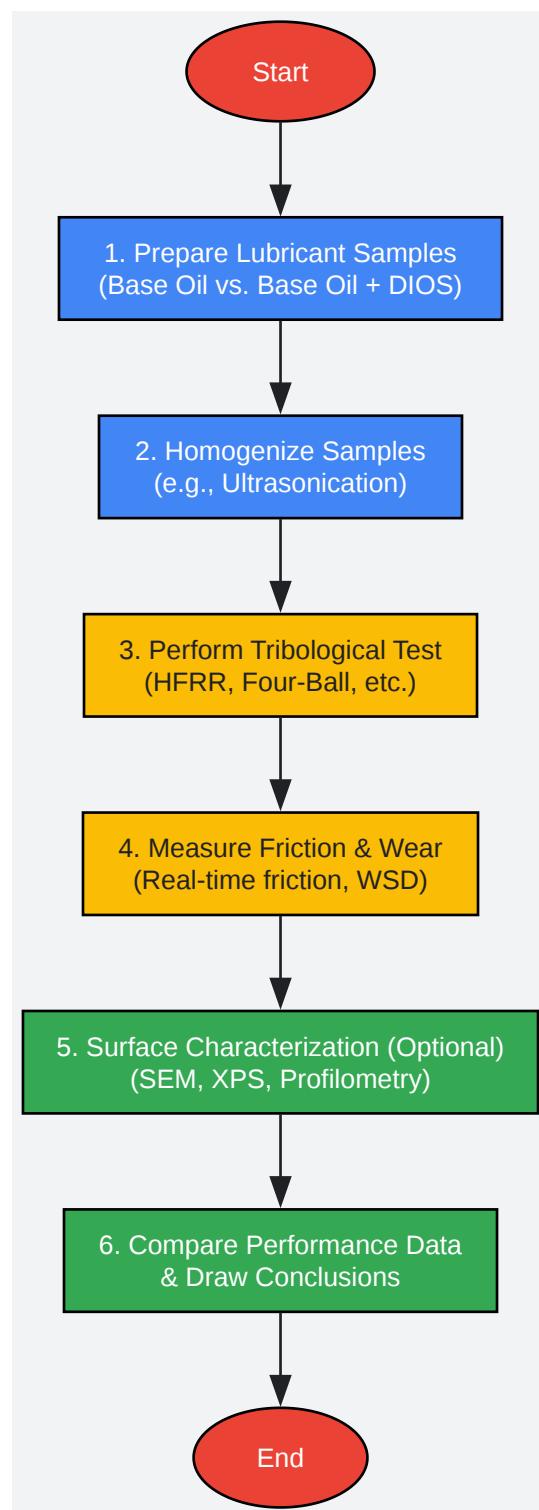
- After the test, clean the disk and ball.
- Measure the major and minor axes of the wear scar on the ball using a calibrated optical microscope.
- Calculate the average Wear Scar Diameter (WSD).
- Analyze the recorded friction coefficient data to determine the average value.
- Compare the WSD and friction coefficient of the base oil with the DIOS-enhanced formulation.

Protocol 2: Four-Ball Wear Test

This method evaluates a lubricant's anti-wear properties and load-carrying capacity under extreme pressure (EP) conditions.[9]

- Apparatus: Four-ball tribometer.
- Materials:
 - Test lubricant.
 - Four ½-inch diameter steel balls (AISI E-52100).
 - Cleaning solvents.
- Procedure:
 - Clean all four steel balls with appropriate solvents.
 - Clamp three balls into the test cup, forming a cradle.
 - Fill the cup with the test lubricant until the three balls are covered.
 - Place the fourth ball in the chuck of the motor-driven spindle.
 - Bring the fourth ball into contact with the three stationary balls.

- Set the test parameters:
 - Load: 40 kg (392 N) (or as required).
 - Rotational Speed: 1200 rpm.
 - Temperature: 75°C.
 - Test Duration: 60 minutes.
- Begin the test, applying the specified load and speed.
- Data Analysis:
 - At the end of the test, remove the three stationary balls.
 - Measure the diameter of the wear scars on each of the three lower balls using an optical microscope.
 - Calculate the average wear scar diameter. A smaller diameter indicates better anti-wear performance.

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Caption: Standard experimental workflow for evaluating DIOS as a lubricant additive.

Conclusion **Diisooctyl sebacate** serves as a high-performance synthetic base oil and a potent additive for enhancing the tribological properties of conventional lubricants. Its ability to form stable boundary films results in significant reductions in friction and wear. The protocols outlined provide standardized methods for researchers to quantify these benefits and further explore the application of DIOS in developing advanced, energy-efficient lubricants.

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